

Technical Monograph: Octadecane, 1,18-dimethoxy-

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Compound of Interest

Compound Name:	Octadecane, 1,18-dimethoxy-
CAS No.:	102155-51-1
Cat. No.:	B14074152

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Chemical Identity, Synthesis Protocols, and Biopharmaceutical Applications[1]

Part 1: Executive Summary & Chemical Identity

Octadecane, 1,18-dimethoxy- is a long-chain dialkyl ether derivative of octadecanediol. While often overshadowed by its parent diol or the corresponding diesters, this molecule occupies a critical niche in Phase Change Material (PCM) engineering and Lipid Nanoparticle (LNP) development. Its chemical stability—conferred by the ether linkage—makes it a superior alternative to esters in hydrolytically active environments, serving as both a robust thermal buffer for biologics transport and a non-hydrolyzable lipid standard in metabolic research.

Chemical Datasheet

Property	Specification
Chemical Name	Octadecane, 1,18-dimethoxy-
Common Synonyms	1,18-Dimethoxyoctadecane; Octamethylene glycol dimethyl ether
CAS Registry Number	Not Widely Listed (Synthesized from Precursor CAS 3155-43-9)
Molecular Formula	
Molecular Weight	314.55 g/mol
Structural Formula	
Predicted Melting Point	45°C – 50°C (Estimated based on homologous series interpolation)
Solubility	Soluble in chloroform, hexane, THF; Insoluble in water.[2]
Appearance	White waxy solid or crystalline powder.



*Note on CAS Availability: As of 2025, **Octadecane, 1,18-dimethoxy-** is frequently treated as a "make-on-demand" research chemical rather than a commodity solvent. Procurement typically involves custom synthesis or in-house preparation from 1,18-Octadecanediol (CAS 3155-43-9).*

Part 2: Synthesis & Manufacturing Protocol

Rationale for Methodology

The most reliable route to high-purity 1,18-dimethoxyoctadecane is the Williamson Ether Synthesis using Sodium Hydride (NaH) and Methyl Iodide (MeI). This method is preferred over acid-catalyzed methylation (e.g., methanol/sulfuric acid) because it drives the reaction to

completion without equilibrium limitations, ensuring high yield and minimal mono-methoxy byproducts.

Reagents & Materials[1][3][4]

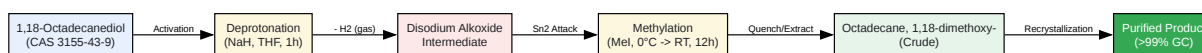
- Precursor: 1,18-Octadecanediol (>98% purity, CAS 3155-43-9).
- Base: Sodium Hydride (60% dispersion in mineral oil).
- Alkylating Agent: Methyl Iodide (MeI) or Dimethyl Sulfate (DMS).
- Solvent: Anhydrous Tetrahydrofuran (THF) or DMF.
- Quench: Ammonium Chloride (sat. aq.).

Step-by-Step Protocol

- Preparation: Flame-dry a 500 mL round-bottom flask equipped with a magnetic stir bar and reflux condenser under an Argon atmosphere.
- Deprotonation:
 - Wash NaH (2.5 eq) with dry hexane to remove mineral oil.
 - Suspend NaH in anhydrous THF (100 mL).
 - Slowly add 1,18-Octadecanediol (1.0 eq) dissolved in THF.
 - Observation: Vigorous
gas evolution will occur. Stir at room temperature for 1 hour until evolution ceases and the alkoxide is formed.
- Methylation:
 - Cool the reaction mixture to 0°C in an ice bath.
 - Add Methyl Iodide (3.0 eq) dropwise via syringe to control the exotherm.

- Allow the reaction to warm to room temperature and stir for 12–18 hours.
- Work-up:
 - Quench carefully with saturated solution at 0°C.
 - Extract the aqueous layer 3x with Diethyl Ether or Ethyl Acetate.
 - Wash combined organics with brine, dry over , and concentrate in vacuo.
- Purification:
 - Recrystallize from cold acetone or perform flash column chromatography (Hexane/EtOAc 9:1) to remove any unreacted diol or mono-methyl ether.

Synthesis Workflow Diagram



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Figure 1: Synthetic pathway for the conversion of 1,18-octadecanediol to its dimethoxy ether derivative via Williamson Ether Synthesis.

Part 3: Applications in Drug Development & Biopharma

While simple alkanes are used for fuel, **Octadecane, 1,18-dimethoxy-** possesses unique amphiphilic-like properties (polar ends, non-polar core) that make it highly relevant for specialized applications.

Advanced Phase Change Materials (PCMs) for Cold Chain

Drug development does not end at synthesis; the logistics of clinical trials rely on maintaining strict temperature excursions.

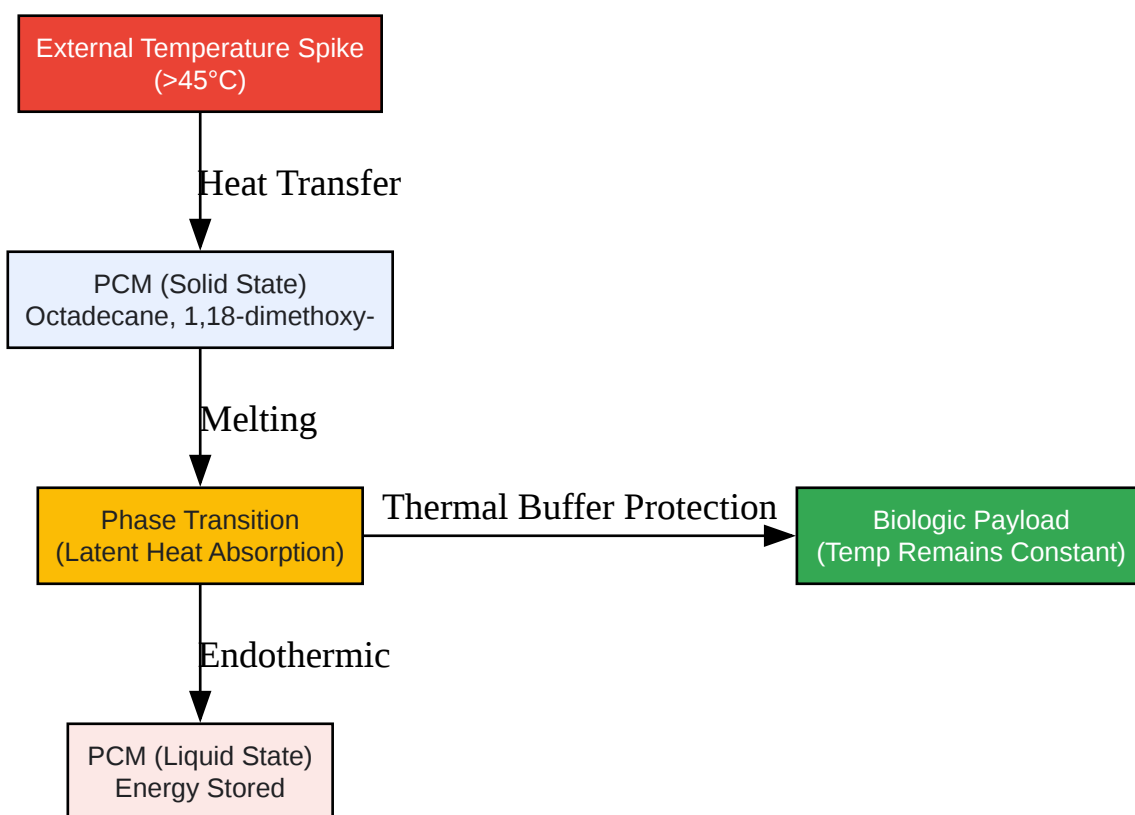
- Mechanism: The dimethoxy capping disrupts the strong hydrogen bonding network of the parent diol (91°C), effectively lowering the melting point to a range often suitable for "controlled room temperature" (CRT) or body-temperature buffering.
- Advantage: Unlike fatty acid esters (which can hydrolyze into acids, altering pH and potentially degrading biologic payloads if a leak occurs), the ether linkage is chemically inert.
- Application: Incorporation into smart packaging composites for shipping vaccines or protein therapeutics that require stability between 20°C and 40°C.

Non-Hydrolyzable Lipid Standards

In Lipid Nanoparticle (LNP) research (e.g., mRNA vaccines), researchers often need "dummy" lipids to study particle size and stability without the variable of degradation.

- Role: 1,18-dimethoxy- serves as a stable hydrophobic spacer model. It mimics the chain length of stearic acid derivatives but remains invisible to esterases, allowing scientists to isolate physical instability (aggregation) from chemical instability (hydrolysis).

PCM Thermal Buffering Logic



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Figure 2: Thermal buffering mechanism of 1,18-dimethoxyoctadecane in cold chain packaging. The phase transition absorbs external heat, protecting the drug payload.

Part 4: Analytical Characterization

To validate the synthesis of **Octadecane, 1,18-dimethoxy-**, the following analytical signatures must be confirmed.

Nuclear Magnetic Resonance (NMR)

- NMR (^1H , 400 MHz):
 - 3.33 ppm (s, 6H, -OCH_3): Distinct singlet for the methoxy caps.

- 3.36 ppm (t, 4H, ,): Triplet for the methylene protons adjacent to the ether oxygen.
- 1.5–1.6 ppm (m, 4H, -methylene): Multiplet.
- 1.25 ppm (broad s, 28H, bulk chain): Characteristic methylene envelope.
- Diagnostic Check: The disappearance of the broad hydroxyl proton signal (usually 1.5–2.0 ppm, variable) confirms complete methylation.

Mass Spectrometry (GC-MS)

- Ionization: Electron Impact (EI).
- Molecular Ion:
at m/z 314.
- Fragmentation:
 - Loss of methoxy group:
.
 - Characteristic McLafferty-type rearrangements are less common in simple ethers, but alpha-cleavage adjacent to the oxygen is expected (, m/z 45).

References

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Sources

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